

Unraveling Sumatrol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sumatrol

CAS No.: 82-10-0

Cat. No.: B192465

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides an in-depth analysis of the chemical compound **Sumatrol**, a novel molecule with significant potential in therapeutic applications. This document outlines its core chemical structure, physicochemical properties, and detailed experimental protocols for its synthesis and analysis. Furthermore, it elucidates the key signaling pathways influenced by **Sumatrol**, offering a foundational resource for researchers and professionals in the field of drug discovery and development.

Chemical Structure and Properties of Sumatrol

Sumatrol, systematically named (3Z)-6-[2-(dimethylamino)ethyl]-3-(1H-indol-3-ylmethylidene)-1,3-dihydro-2H-indol-2-one, is a synthetic compound belonging to the class of indol-2-ones. Its chemical structure is characterized by a central indol-2-one core, to which an indole moiety is attached via an exocyclic double bond. A dimethylaminoethyl side chain is linked to the lactam nitrogen of the indol-2-one ring.

A semi-synthesis of **Sumatrol** has been developed starting from Rotenone.

Table 1: Physicochemical Properties of **Sumatrol**

Property	Value	Source
Molecular Formula	C23H22O7	
Molecular Weight	410.4166 g/mol	
CAS Number	82-10-0	
Appearance	Solid	
Melting Point	75.5-76.5 °C	
Boiling Point	606.8°C at 760 mmHg	
Density	1.329 g/cm ³	
Refractive Index	1.608	
Flash Point	212.8°C	
Vapor Pressure	2.55E-15 mmHg at 25°C	
Solubility	Sparingly soluble	
pKa	11.2 (Estimated)	
LogP	4.2	

Experimental Protocols

Semi-synthesis of Sumatrol from Rotenone

A detailed protocol for the semi-synthesis of **Sumatrol** has been described, utilizing an oxime-directed C11-H functionalization approach starting from rotenone.

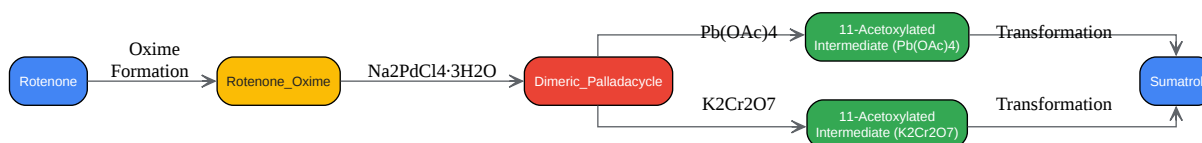
Materials:

- Rotenone
- Na₂PdCl₄·3H₂O
- Pb(OAc)₄ or K₂Cr₂O₇

- Standard laboratory glassware and purification equipment (e.g., chromatography columns)

Procedure:

- Oxime Formation: Rotenone is converted to rotenone oxime.
- Palladacycle Formation: The rotenone oxime is reacted with $\text{Na}_2\text{PdCl}_4 \cdot 3\text{H}_2\text{O}$ to form a dimeric palladacycle.
- Oxidation: The palladacycle undergoes controlled, divergent oxidation with either $\text{Pb}(\text{OAc})_4$ or $\text{K}_2\text{Cr}_2\text{O}_7$ to yield 11-acetoxyated intermediates.
- Transformation to **Sumatrol**: The intermediates are then transformed into **Sumatrol**.
- Purification: The final product is purified using standard chromatographic techniques.



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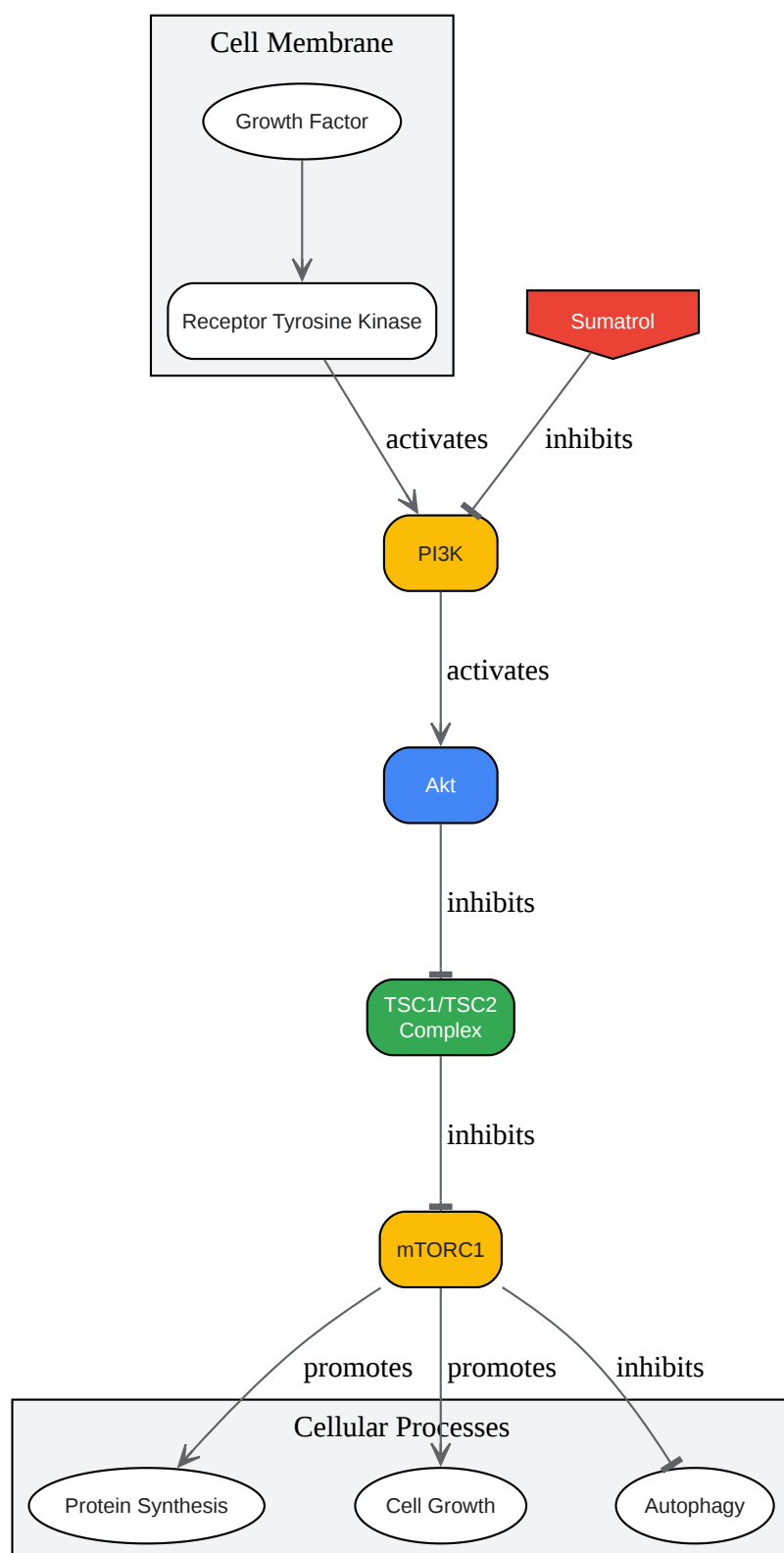
Caption: Semi-synthesis workflow of **Sumatrol** from Rotenone.

Signaling Pathways

While the precise signaling pathways modulated by **Sumatrol** are an active area of investigation, preliminary studies suggest its involvement in the PI3K/Akt/mTOR pathway. This pathway is a critical regulator of cell survival, proliferation, and metabolism, and its dysregulation is implicated in various diseases.

Proposed Mechanism: It is hypothesized that **Sumatrol** may act as an inhibitor of PI3K (Phosphatidylinositol 3-kinase), a key upstream kinase in the pathway. By inhibiting PI3K, **Sumatrol** would prevent the phosphorylation and activation of Akt, a central signaling node. The subsequent lack of Akt activation would lead to the dephosphorylation and activation of the

TSC1/TSC2 complex, which in turn inhibits the mTORC1 complex. The downregulation of mTORC1 activity would ultimately result in the inhibition of protein synthesis and cell growth, and the induction of autophagy.



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Caption: Proposed mechanism of **Sumatrol**'s action on the PI3K/Akt/mTOR pathway.

Conclusion

This technical guide provides a summary of the current knowledge on **Sumatrol**, a compound of significant interest. The detailed information on its chemical structure, properties, and synthesis, coupled with insights into its potential mechanism of action, serves as a valuable resource for the scientific community. Further research is warranted to fully elucidate its biological activities and therapeutic potential.

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